

# Solubility of ammonium copper(II) sulfate hexahydrate in water and other solvents

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Compound of Interest

AMMONIUM COPPER(II)

SULFATE HEXAHYDRATE

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An In-depth Technical Guide on the Solubility of Ammonium Copper(II) Sulfate Hexahydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ammonium copper(II) sulfate hexahydrate** ((NH<sub>4</sub>)<sub>2</sub>Cu(SO<sub>4</sub>)<sub>2</sub>·6H<sub>2</sub>O), a double salt belonging to the Tutton's salt family. This document compiles available solubility data, outlines detailed experimental protocols for solubility determination, and presents diagrams illustrating the dissolution process.

### **Quantitative Solubility Data**

Precise quantitative data for the solubility of **ammonium copper(II)** sulfate hexahydrate in water across a range of temperatures is not readily available in tabular format in the public domain. However, based on graphical representations from scientific literature and the known behavior of isomorphous Tutton's salts, the following table presents estimated solubility values in water. It is strongly recommended that these values be experimentally verified for critical applications.

Table 1: Estimated Solubility of Ammonium Copper(II) Sulfate Hexahydrate in Water



Temperature (°C)	Solubility (g / 100 g H <sub>2</sub> O)
0	~15
10	~18
20	~22
30	~27
40	~33
50	~40
60	~48

Table 2: Qualitative Solubility of **Ammonium Copper(II) Sulfate Hexahydrate** in Other Solvents

Solvent	Qualitative Solubility
Ethanol	Slightly soluble
Methanol	Slightly soluble
Acetone	Insoluble[1]
Glycerol	Information not readily available; likely sparingly soluble
Nonpolar Solvents	Insoluble[2]

## **Experimental Protocols for Solubility Determination**

The following are detailed methodologies for determining the solubility of **ammonium** copper(II) sulfate hexahydrate.

## Gravimetric Method for Solubility in Water at Various Temperatures



This method involves preparing a saturated solution at a specific temperature, taking a known mass of the solution, evaporating the solvent, and weighing the remaining solute.

#### Materials and Equipment:

- Ammonium copper(II) sulfate hexahydrate, analytical grade
- Distilled or deionized water
- Constant temperature water bath with controller
- Stirring hot plate with magnetic stir bars
- Calibrated thermometer
- Analytical balance (±0.0001 g)
- · Glass-stoppered flasks or vials
- Syringes with filters (e.g., 0.45 μm pore size)
- Pre-weighed weighing bottles or evaporating dishes
- Drying oven

#### Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of ammonium copper(II) sulfate hexahydrate to a series of glass-stoppered flasks containing a known volume of distilled water.
  - Place the flasks in a constant temperature water bath set to the desired temperature.
  - Stir the mixtures vigorously using magnetic stirrers for a sufficient time (typically 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the bottom of the flasks confirms saturation.
- Sample Withdrawal:



- Once equilibrium is achieved, stop stirring and allow the excess solid to settle.
- Carefully withdraw a known volume (e.g., 10 mL) of the clear supernatant using a preheated syringe fitted with a filter to avoid drawing in any solid particles. The syringe and filter should be pre-heated to the experimental temperature to prevent premature crystallization.

#### Gravimetric Analysis:

- Dispense the collected saturated solution into a pre-weighed and labeled weighing bottle.
- Record the total mass of the weighing bottle and the solution.
- Place the weighing bottle in a drying oven set to a temperature that will evaporate the water without decomposing the salt (e.g., 70-80 °C).
- Dry the sample to a constant weight. This is achieved when consecutive weighings (after cooling to room temperature in a desiccator) differ by no more than a few tenths of a milligram.
- Record the final mass of the weighing bottle containing the dry salt.
- Calculation of Solubility:
  - Mass of the saturated solution = (Mass of weighing bottle + solution) (Mass of empty weighing bottle)
  - Mass of the dissolved salt = (Mass of weighing bottle + dry salt) (Mass of empty weighing bottle)
  - Mass of water = Mass of the saturated solution Mass of the dissolved salt
  - ∘ Solubility ( g/100 g  $H_2O$ ) = (Mass of the dissolved salt / Mass of water) x 100

Repeat this procedure for each desired temperature to construct a solubility curve.

## **Dissolution Pathway and Logical Relationships**



**Ammonium copper(II) sulfate hexahydrate** is a Tutton's salt, which is a type of double salt. When it dissolves in water, it dissociates into its constituent ions. The dissolution process involves the breakdown of the crystal lattice and the hydration of the resulting ions.

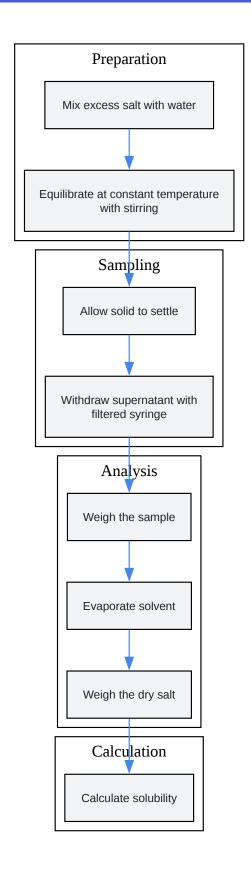


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Caption: Dissolution of ammonium copper(II) sulfate hexahydrate in water.

The experimental workflow for determining solubility via the gravimetric method can be visualized as a series of sequential steps.





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Caption: Experimental workflow for gravimetric solubility determination.



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#### References

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